

An In-depth Technical Guide to Citramide and the Commonly Associated Cetrimide

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Compound of Interest

Compound Name: Citramide

Cat. No.: B3344124

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Introduction

This technical guide serves as a resource for researchers, scientists, and drug development professionals, providing detailed information on the chemical entity known as **Citramide** (CAS Number: 597-59-1). A significant point of clarification is the common confusion between "**Citramide**" and "Cetrimide," a distinct antiseptic agent. This guide will first delineate the two compounds and then provide available technical data for **Citramide**. Due to the limited public information on **Citramide** (CAS 597-59-1) and the frequent misattribution of Cetrimide's properties to it, this guide will also offer a comprehensive overview of Cetrimide's technical specifications, experimental protocols, and applications to address this widespread ambiguity and provide a valuable resource.

Disambiguation: Citramide vs. Cetrimide

It is crucial to distinguish between **Citramide** and Cetrimide, as they are chemically distinct substances often confounded in commercial and scientific literature.

- **Citramide** (CAS 597-59-1) is chemically identified as 2-hydroxypropane-1,2,3-tricarboxamide. It is a derivative of citric acid.
- Cetrimide is a mixture of quaternary ammonium salts, primarily trimethyltetradecylammonium bromide (TTAB), and may also contain dodecyl- and hexadecyl-trimethylammonium bromides.[1] It is a potent antiseptic and cationic surfactant.[2] The CAS number for the

mixture is often cited as 8044-71-1, while the primary component, TTAB, has the CAS number 1119-97-7.^[3]^[4]

This guide will now proceed to detail the available information for both compounds, clearly demarcating the data for each.

Technical Data: Citramide (CAS 597-59-1)

Citramide, with the IUPAC name 2-hydroxypropane-1,2,3-tricarboxamide, is a compound for which detailed experimental applications in drug development are not extensively documented in publicly accessible literature. It is sometimes described as a surfactant and emulsifier in cosmetic formulations.^[5]

Chemical Structure and Properties of Citramide

The chemical structure and key properties of **Citramide** are summarized below.

Chemical Structure:

Table 1: Physicochemical Properties of **Citramide** (CAS 597-59-1)

Property	Value	Reference(s)
CAS Number	597-59-1	[5]
Molecular Formula	C ₆ H ₁₁ N ₃ O ₄	[5]
Molecular Weight	189.17 g/mol	[5]
IUPAC Name	2-hydroxypropane-1,2,3-tricarboxamide	[5]
Synonyms	Citric acid triamide	
Elemental Analysis	C: 38.10%, H: 5.86%, N: 22.21%, O: 33.83%	[5]
InChI Key	MPQPXMRGNQJXGO-UHFFFAOYSA-N	[5]
SMILES	NC(=O)CC(O) (CC(N)=O)C(N)=O	[5]

Technical Data: Cetrimide

Cetrimide is a well-documented antiseptic agent with broad-spectrum antimicrobial activity against bacteria and fungi.[1][2] Its surfactant properties are integral to its function in cleaning and disinfecting wounds and in various pharmaceutical preparations.[6]

Chemical Composition and Properties of Cetrimide

Table 2: Physicochemical Properties of Cetrimide

Property	Value	Reference(s)
Primary CAS Number	8044-71-1 (for the mixture)	[3]
Primary Component	Trimethyltetradecylammonium bromide (TTAB)	[1]
Component CAS	1119-97-7 (for TTAB)	[4]
Molecular Formula	C ₁₇ H ₃₈ BrN (for TTAB)	[7]
Molecular Weight	336.4 g/mol (for TTAB)	[7]
Appearance	White to creamy-white, free-flowing powder	[7]
Odor	Faint, characteristic	[7]
Solubility	Freely soluble in water and ethanol	[7]
Category	Cationic Surfactant, Antiseptic, Disinfectant	[7]

Applications in Research and Drug Development

Cetrimide is utilized in several key areas relevant to scientific research and pharmaceutical formulation:

- **Antiseptic Formulations:** Used in creams, ointments, and aqueous solutions for wound cleansing and the treatment of skin infections.[6]
- **Preservative:** Employed as an antimicrobial preservative in topical pharmaceutical products, including some eye drops.[7]
- **Microbiology:** A critical component of Cetrimide agar, a selective medium for the isolation of *Pseudomonas aeruginosa*. [8]
- **Drug Delivery:** Its properties as a cationic surfactant are being explored for their potential in advanced drug delivery systems.[6]

Experimental Protocols

Detailed experimental protocols for **Citramide** (CAS 597-59-1) are not readily available. The following protocols are for Cetrimide, reflecting its established use.

Preparation of a Cetrimide Antiseptic Cream (o/w emulsion)

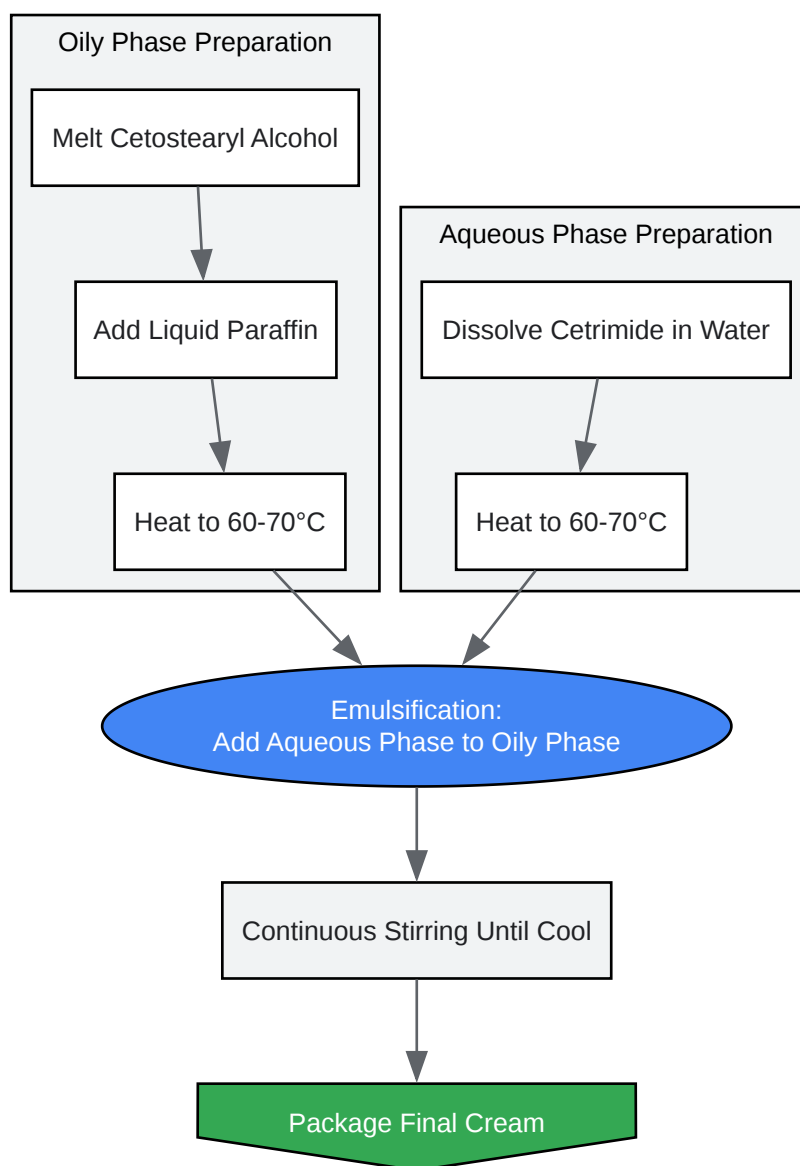
This protocol describes the formulation of a basic oil-in-water antiseptic cream containing Cetrimide.

Ingredients:

- Cetrimide: 0.5 g
- Cetostearyl alcohol: 5.0 g
- Liquid paraffin: 50.0 g
- Purified water: to 100.0 g

Procedure:

- Oily Phase Preparation: In a suitable beaker, melt the cetostearyl alcohol and liquid paraffin together and heat to approximately 60-70°C.[9]
- Aqueous Phase Preparation: In a separate beaker, dissolve the Cetrimide in the purified water and heat to the same temperature (60-70°C).[9]
- Emulsification: Slowly add the aqueous phase to the oily phase with continuous, vigorous stirring until the mixture cools and a cream is formed.[9][10]
- Packaging: Transfer the resulting cream into a suitable container and label appropriately.[10]



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Caption: Workflow for the preparation of a Cetrimide cream.

Preparation of Cetrimide Agar

This protocol details the preparation of Cetrimide agar for the selective isolation of *Pseudomonas aeruginosa*.

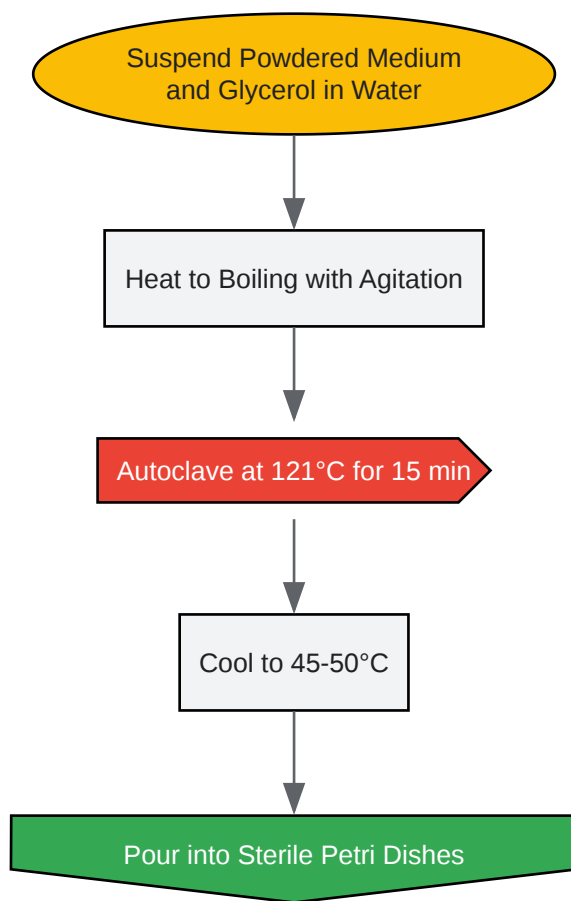
Composition per Liter:

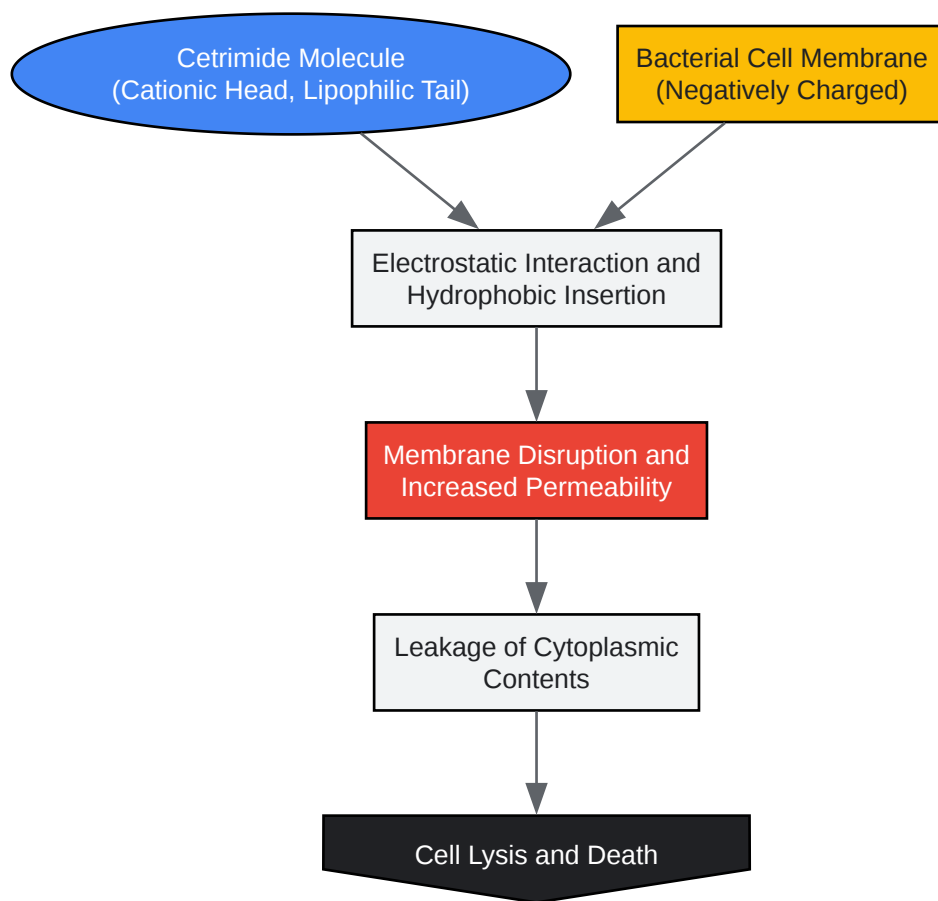
- Pancreatic digest of gelatin: 20.0 g

- Magnesium chloride: 1.4 g
- Potassium sulfate: 10.0 g
- Cetrimide: 0.3 g
- Glycerol: 10.0 ml
- Agar: 13.6 g
- Distilled water: 1000 ml

Procedure:

- Suspension: Suspend 45.3 g of the powdered medium (or weigh out individual components) in 1000 ml of distilled water.[\[11\]](#)
- Addition of Glycerol: Add 10 ml of glycerol to the suspension.[\[11\]](#)
- Dissolution: Heat the mixture to boiling with agitation to ensure complete dissolution.[\[11\]](#)
- Sterilization: Sterilize the medium by autoclaving at 121°C (15 lbs pressure) for 15 minutes.
[\[11\]](#)[\[12\]](#)
- Pouring: Cool the sterilized medium to approximately 45-50°C and pour it into sterile Petri dishes.[\[13\]](#)





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